

An In-depth Technical Guide to the Physicochemical Properties of 4-Methylphthalimide

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Compound of Interest

Compound Name: 4-Methylphthalimide

Cat. No.: B1312042

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4-methylphthalimide**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document summarizes key quantitative data in structured tables, details experimental protocols, and visualizes relevant biological pathways.

Core Physicochemical Properties

4-Methylphthalimide, with the CAS number 40314-06-5, is a derivative of phthalimide with a methyl group attached to the aromatic ring.^{[1][2]} Its molecular formula is C₉H₇NO₂, and it has a molecular weight of 161.16 g/mol.^{[1][2]}

Quantitative Data Summary

The following tables summarize the available quantitative physicochemical data for **4-methylphthalimide**. It is important to note that experimental data for several key properties are not readily available in the reviewed literature. In such cases, computed or predicted values are provided with appropriate notation.

Property	Value	Source Type
Molecular Weight	161.16 g/mol	Calculated
CAS Number	40314-06-5	Database
Molecular Formula	C9H7NO2	Database
Physical Form	Solid	Vendor
Purity	98%	Vendor

Table 1: General Properties of **4-Methylphthalimide**

Property	Value	Source Type
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	-
pKa	Data not available	-
LogP (XLogP3)	1.5	Computed
Topological Polar Surface Area	46.2 Å ²	Computed

Table 2: Physicochemical Parameters of **4-Methylphthalimide**

Experimental Protocols

Synthesis of 4-Methylphthalimide

A general procedure for the synthesis of **4-methylphthalimide** involves the reaction of 4-methylphthalic anhydride with urea.[\[3\]](#)

Materials:

- 4-methylphthalic anhydride
- Urea

- Xylene
- Ethanol
- Water

Procedure:

- In a reaction vial, combine 4-methylphthalic anhydride (3.0 g) and urea (1.2 g) in xylene (15 mL).[3]
- Stir the reaction mixture at 150°C overnight.[3]
- After the reaction is complete, cool the mixture to room temperature.[3]
- Collect the precipitated crystals by filtration.[3]
- Wash the collected crystals sequentially with ethanol and water.[3]
- Dry the resulting crystals under reduced pressure to obtain **4-methylphthalimide**. [3]

This method reportedly yields **4-methylphthalimide** as white crystals with an 82% yield.[3]

Biological Activity and Signaling Pathways

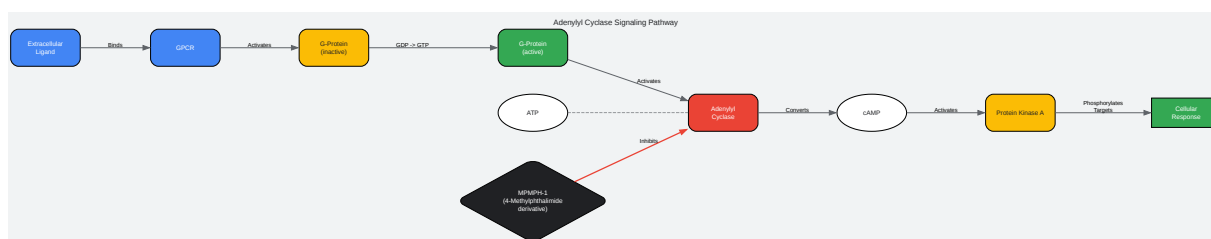
While specific data on the biological activity and signaling pathways of **4-methylphthalimide** are limited, a closely related derivative, N-(4-methyl-phenyl)-**4-methylphthalimide** (MPMPH-1), has been studied for its anti-hypersensitivity effects.[4] In silico analysis using molecular docking suggests that MPMPH-1 has a high affinity for the adenylyl-cyclase (AC) enzyme.[4] Adenylyl cyclase is a key enzyme in the G-protein coupled receptor (GPCR) signaling pathway, responsible for the conversion of ATP to cyclic AMP (cAMP).

The binding of an extracellular ligand (e.g., a hormone or neurotransmitter) to a GPCR activates the receptor, which in turn activates a G-protein. The activated G-protein then modulates the activity of an effector enzyme, such as adenylyl cyclase. The resulting change in the intracellular concentration of second messengers, like cAMP, triggers a downstream signaling cascade that ultimately leads to a cellular response. The inhibitory action of a

compound like MPMPH-1 on adenylyl cyclase would be expected to decrease intracellular cAMP levels, thereby modulating this signaling pathway.

Visualizing the Adenylyl Cyclase Signaling Pathway

The following diagram illustrates the logical relationship in the adenylyl cyclase signaling pathway, which may be influenced by derivatives of **4-methylphthalimide**.



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Caption: Logical flow of the adenylyl cyclase signaling pathway.

This guide serves as a foundational resource for understanding the physicochemical properties of **4-methylphthalimide**. Further experimental investigation is warranted to fill the existing data gaps, which will be crucial for its potential applications in research and development.

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